

(1R,2R)-2-PCCA Hydrochloride: A Technical Guide for Neuroscience Research

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Compound of Interest

Compound Name: (1R,2R)-2-PCCA hydrochloride

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This in-depth technical guide provides a comprehensive overview of **(1R,2R)-2-PCCA hydrochloride**, a potent and selective agonist for the orphan G protein-coupled receptor 88 (GPR88). This document details its mechanism of action, key experimental protocols, and its application in neuroscience research, with a focus on its potential as a therapeutic agent for central nervous system disorders.

Introduction to (1R,2R)-2-PCCA Hydrochloride

(1R,2R)-2-PCCA hydrochloride is a diastereomer of 2-PCCA and a small molecule agonist of the GPR88 receptor.[1] GPR88 is predominantly expressed in the striatum, a key brain region involved in motor control, reward, and cognition.[2] Due to its specific expression pattern and its role in modulating dopaminergic and glutamatergic signaling, GPR88 has emerged as a promising therapeutic target for various neurological and psychiatric disorders.[2][3] (1R,2R)-2-PCCA hydrochloride serves as a critical pharmacological tool to investigate the physiological and pathological functions of GPR88.

Chemical Properties and Synthesis

While a detailed, step-by-step synthesis protocol for **(1R,2R)-2-PCCA hydrochloride** is not publicly available, the synthesis of its analogs has been described in the literature.[4] The general approach involves the synthesis of the cyclopropanecarboxylic acid moiety and



subsequent amide coupling with a substituted aniline derivative. The stereochemistry of the cyclopropane ring is crucial for its activity.

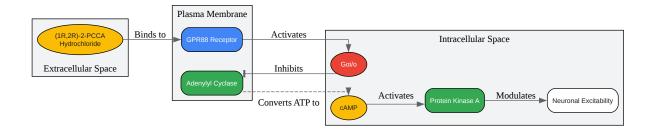
Table 1: Chemical and Physical Properties of (1R,2R)-2-PCCA Hydrochloride

Property	Value
Molecular Formula	C30H39Cl2N3O
Molecular Weight	528.56 g/mol
Appearance	White to light yellow solid
Solubility	Soluble in DMSO and water. For in vivo use, formulations with co-solvents such as PEG300 and Tween-80 are often employed.[5]
Storage	Store at 4°C for short-term and -20°C or -80°C for long-term storage.[5]

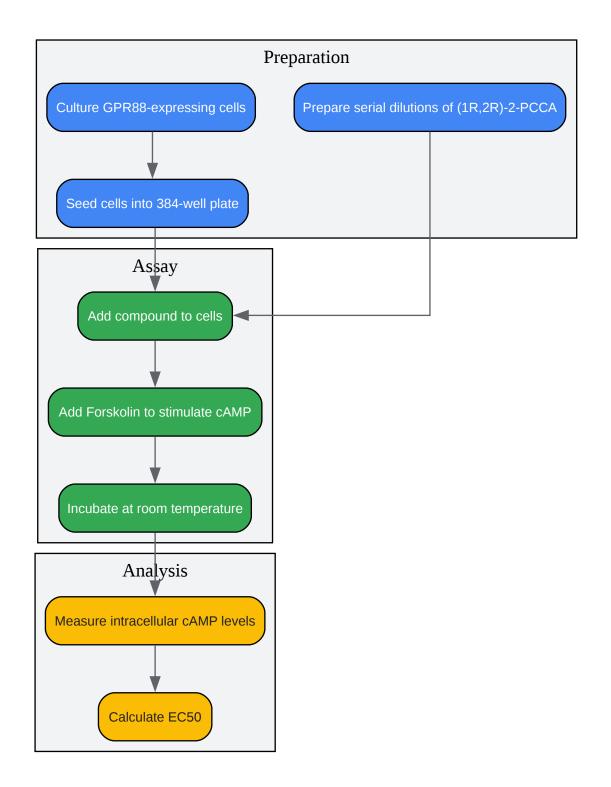
Mechanism of Action and Signaling Pathway

(1R,2R)-2-PCCA hydrochloride acts as a potent agonist at the GPR88 receptor. GPR88 couples to inhibitory G proteins of the Gαi/o family.[6] Upon agonist binding, GPR88 activation leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.[3][6] This reduction in cAMP modulates the activity of downstream effectors such as Protein Kinase A (PKA), ultimately influencing neuronal excitability.

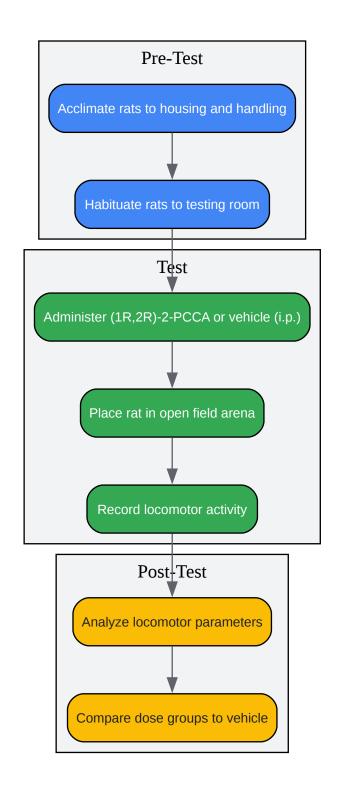












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